

# In-Depth Toxicological Profile: Triethylene Glycol Bis(2-Ethylhexanoate)

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## Compound of Interest

Compound Name: *Triethylene glycol bis(2-ethylhexanoate)*

Cat. No.: *B024735*

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An Essential Guide for Researchers and Drug Development Professionals

**Triethylene glycol bis(2-ethylhexanoate)**, with the CAS number 94-28-0, is a chemical compound utilized in various industrial applications. This technical guide provides a comprehensive overview of its toxicological profile, consolidating available data to inform researchers, scientists, and drug development professionals. The information presented herein is crucial for conducting thorough safety and risk assessments.

## Acute Toxicity

The acute toxicity of **Triethylene glycol bis(2-ethylhexanoate)** has been evaluated through oral, dermal, and inhalation routes of exposure. The available data indicates a low order of acute toxicity.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	31,000 mg/kg bw	[1]
LD50	Mouse	Oral	>3,200 mg/kg bw	[1]
LD50	Rabbit	Dermal	14,100 $\mu$ L/kg bw	[1]
LD50	Guinea Pig	Dermal	>20 mL/kg bw	[1]
LD50	Rat (male/female)	Dermal	>2,000 mg/kg bw	[2]
LC50	Rat (male)	Inhalation	>2,000 mg/m <sup>3</sup> air	[2]

## Irritation and Sensitization

### Skin and Eye Irritation

Safety Data Sheets consistently indicate that **Triethylene glycol bis(2-ethylhexanoate)** may cause skin and eye irritation.[1] However, specific quantitative data from standardized tests are not readily available in the public domain.

### Skin Sensitization

A significant toxicological concern associated with **Triethylene glycol bis(2-ethylhexanoate)** is its potential to cause allergic contact dermatitis. A study identified it as the causative allergen in a patient with spectacle frame dermatitis.[3][4]

## Repeated Dose Toxicity

Information on the repeated dose toxicity of **Triethylene glycol bis(2-ethylhexanoate)** is limited. However, a 2-week (10 exposures) nose-only inhalation toxicity study was conducted on male rats.

Endpoint	Species	Route	Dose/Concentration	Observed Effects	Reference
14-Day Study	Rat (male)	Inhalation (aerosol)	0.05, 0.15, 0.5 mg/L	No treatment-related adverse effects observed.	[5]

## Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is a notable lack of specific data for **Triethylene glycol bis(2-ethylhexanoate)** regarding its genotoxic, carcinogenic, and reproductive or developmental effects. Most safety data sheets report "no data available" for these endpoints.[1] Information on the parent compound, triethylene glycol, suggests a low concern for these effects, but direct evidence for the bis(2-ethylhexanoate) ester is absent.[6][7]

## Experimental Protocols

Detailed experimental protocols for specific studies on **Triethylene glycol bis(2-ethylhexanoate)** are not publicly available. However, the methodologies would likely follow standardized OECD guidelines.

### Acute Dermal Irritation (Following OECD Guideline 404)

A single dose of the test substance (0.5 g) would be applied to a small area of the skin of at least one albino rabbit. The application site would be covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period. After removal of the dressing, the skin would be examined for erythema and edema at 1, 24, 48, and 72 hours, and any lesions would be scored.

### Acute Eye Irritation (Following OECD Guideline 405)

A single dose of the test substance (0.1 mL) would be instilled into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control. The eyes would be examined

for corneal opacity, iritis, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after instillation, and the ocular lesions would be scored.

## Skin Sensitization: Human Patch Test (as described in the case study)

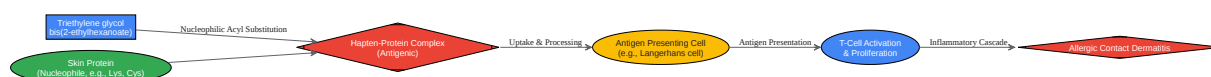
To identify the causative allergen in a patient with spectacle frame dermatitis, scrapings from the plastic material were extracted.[3][4] The extract was analyzed by gas chromatography-mass spectrometry (GC-MS) to identify the major chemical components. The suspected allergen, **Triethylene glycol bis(2-ethylhexanoate)**, was then isolated and purified. A dilution series of the purified compound in a suitable vehicle (e.g., ethanol) was prepared for patch testing on the patient and control subjects. The patches were applied for a specified duration, and the skin reactions were observed and graded at defined time points (e.g., day 4).[3]

## Repeated Dose Inhalation Toxicity (Based on the ECHA dossier)

Male Crl:CD®(SD)IGS BR rats (10 per group) were exposed via nose-only inhalation to aerosolized **Triethylene glycol bis(2-ethylhexanoate)** at target concentrations of 0.05, 0.15, or 0.5 mg/L for 6 hours/day, 5 days/week for 2 weeks.[5] A control group was exposed to filtered air. Clinical observations, body weights, and food consumption were monitored. At the end of the exposure period (and a 2-week recovery period for a subset of animals), blood was collected for hematology and clinical chemistry, and a full necropsy was performed.[5] Organ weights were recorded, and a comprehensive set of tissues was examined microscopically.[5]

## Visualizations

Caption: General workflow for toxicological assessment of a chemical substance.



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Caption: Proposed mechanism of skin sensitization by **Triethylene glycol bis(2-ethylhexanoate)**.

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